

Technical Support Center: Synthesis of Anhydroscandenolide and Related Germacranolide Sesquiterpene Lactones

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Compound of Interest

Compound Name: **Anhydroscandenolide**

Cat. No.: **B13446944**

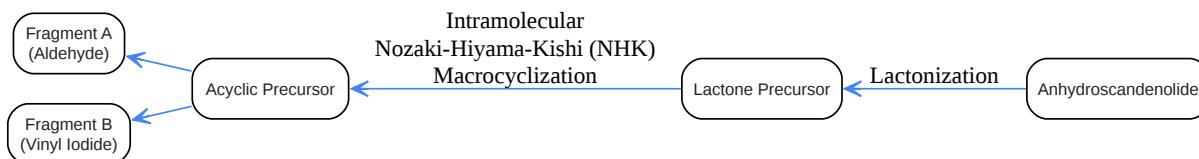
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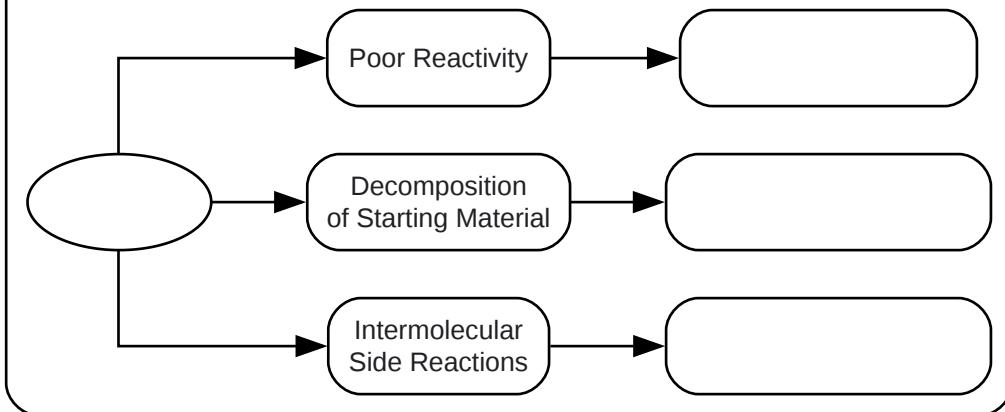
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address common challenges encountered during the synthesis of **Anhydroscandenolide** and other germacranolide sesquiterpene lactones. Due to the absence of a published total synthesis of **Anhydroscandenolide**, this guide focuses on a proposed synthetic strategy, highlighting key chemical transformations and potential pitfalls. The information provided is based on established methodologies for the synthesis of structurally related natural products.

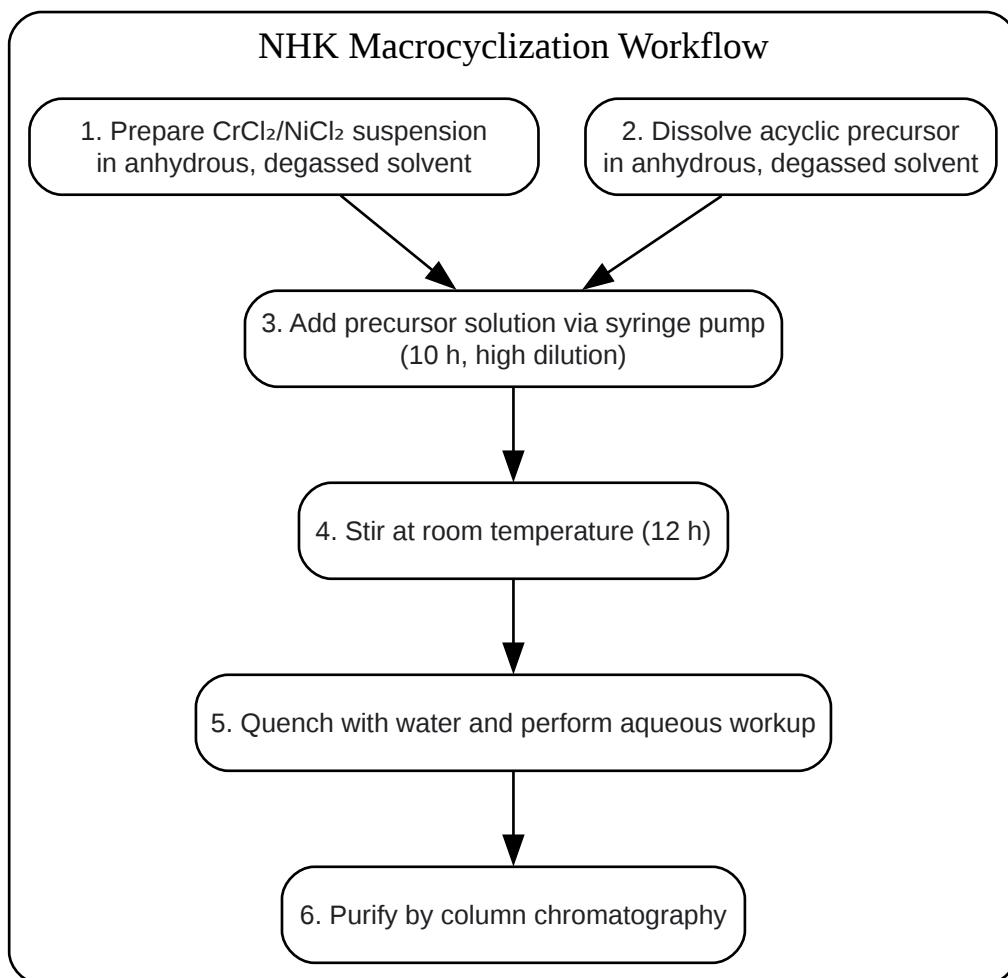
Proposed Retrosynthetic Analysis of Anhydroscandenolide

A plausible retrosynthetic pathway for **Anhydroscandenolide** is outlined below. This approach centers on a key macrocyclization step to form the characteristic 10-membered germacranolide ring, followed by functional group manipulations to complete the synthesis.



Problem: Low Yield in NHK Macrocyclization





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